

Application Notes and Protocols for the Intravenous Administration of Porcine Secretin

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Compound of Interest

Compound Name: Secretin, porcine

Cat. No.: B10776046

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Secretin is a 27-amino acid peptide hormone primarily produced by S-cells in the duodenum in response to acidic chyme from the stomach.^[1] Its principal physiological role is the stimulation of the pancreas to secrete a bicarbonate-rich fluid, which neutralizes gastric acid and creates an optimal pH for the activity of digestive enzymes in the small intestine.^{[1][2]} Porcine secretin, which is structurally identical to the natural porcine hormone, is utilized as a diagnostic agent to assess pancreatic function and to aid in the diagnosis of gastrinoma.^{[3][4]}

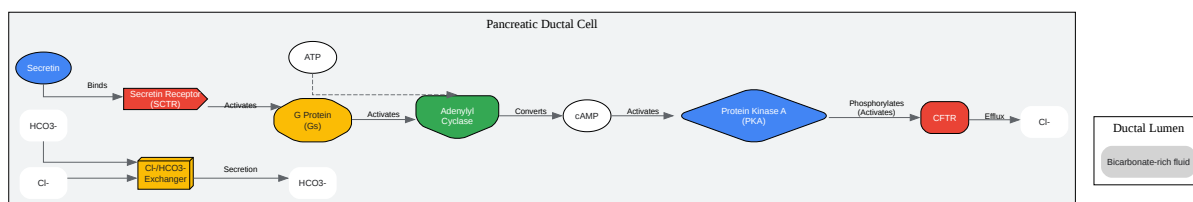
These application notes provide detailed protocols for the preparation and intravenous administration of porcine secretin for research and drug development applications.

Product Information

Parameter	Description
Product Name	Porcine Secretin for Injection
Appearance	Lyophilized sterile powder
Storage	Store vials at -20°C. Protect from light.

Mechanism of Action and Signaling Pathway

Secretin exerts its effects by binding to the secretin receptor (SCTR), a G protein-coupled receptor (GPCR) located on the basolateral membrane of target cells, primarily pancreatic ductal cells.[5][6] Binding of secretin to its receptor activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[1][2] This rise in cAMP activates Protein Kinase A (PKA), which in turn phosphorylates and activates the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel.[7] The resulting efflux of chloride ions into the ductal lumen drives the secretion of bicarbonate ions via a chloride-bicarbonate exchanger.[6][7] This cascade ultimately leads to the secretion of a large volume of bicarbonate-rich pancreatic fluid.[1]



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Secretin Signaling Pathway in Pancreatic Ductal Cells.

Quantitative Data Summary

The following tables summarize key quantitative data related to the intravenous administration of porcine secretin.

Table 1: Recommended Dosages for Diagnostic Procedures

Indication	Recommended Dosage (IV over 1 minute)
Stimulation of pancreatic secretions for diagnosis of exocrine pancreas dysfunction	0.2 mcg/kg
Stimulation of gastrin secretion to aid in the diagnosis of gastrinoma	0.4 mcg/kg
Facilitation of identification of the ampulla of Vater and accessory papilla during ERCP	0.2 mcg/kg

Table 2: Pharmacokinetic Parameters of Porcine Secretin

Parameter	Value
Elimination Half-Life	Approximately 27 minutes
Clearance	487 ± 136 mL/minute
Volume of Distribution	2 Liters

Table 3: Expected Outcomes in Pancreatic Function Testing (Healthy Subjects)

Parameter	Expected Result
Peak Bicarbonate Concentration	> 80 mEq/L

Note: These values are guidelines and may vary between laboratories and experimental models.[8]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Porcine Secretin

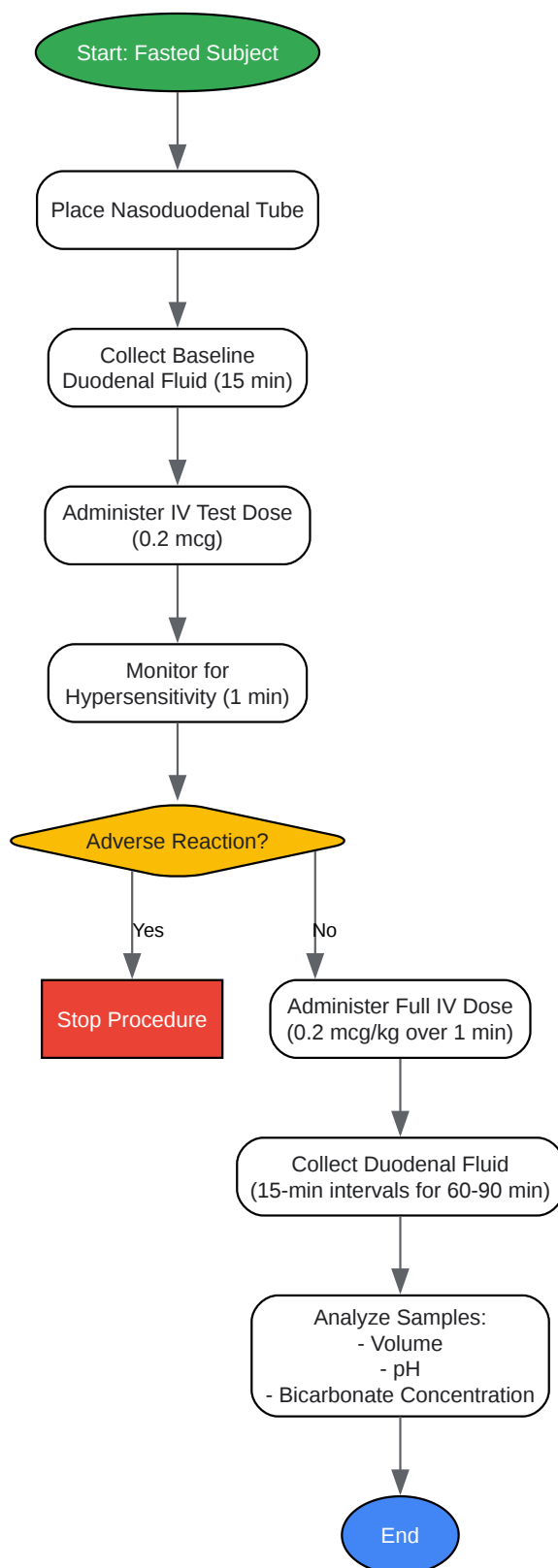
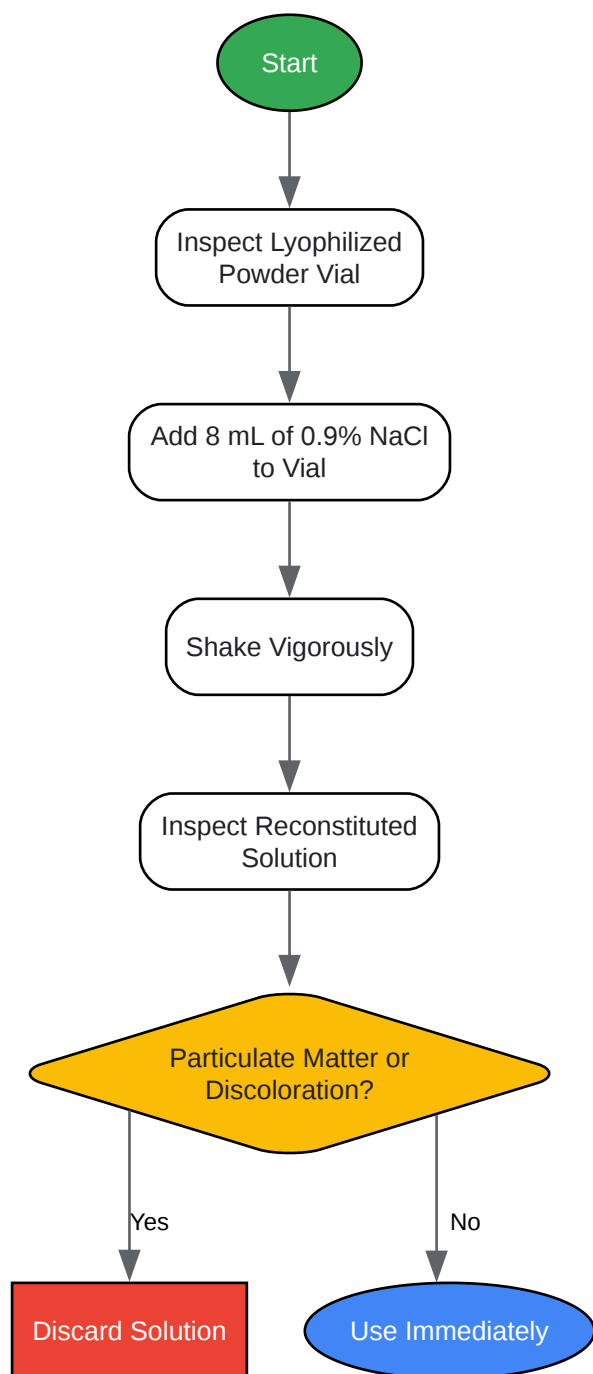
This protocol details the procedure for reconstituting lyophilized porcine secretin for intravenous injection.

Materials:

- Vial of lyophilized porcine secretin (16 mcg)
- 8 mL of 0.9% Sodium Chloride Injection, USP
- Sterile syringe and needle
- Alcohol swabs

Procedure:

- Visually inspect the vial of lyophilized powder for any particulate matter or discoloration. Do not use if any is observed.
- Aseptically withdraw 8 mL of 0.9% Sodium Chloride Injection, USP into a sterile syringe.
- Inject the 8 mL of saline into the vial of porcine secretin. This will yield a final concentration of 2 mcg/mL.
- Shake the vial vigorously to ensure complete dissolution of the powder.
- Visually inspect the reconstituted solution for any particulate matter or discoloration. The solution should be clear and colorless. Discard if any particulate matter or discoloration is present.
- The reconstituted solution should be used immediately. Discard any unused portion.



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